Unlocking Targeted Protein Degradation: A Technical Guide to Thalidomide 4'-ether-PEG2-azide

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Compound of Interest

Compound Name:	*Thalidomide 4'-ether-PEG2-azide*
Cat. No.:	*B12368511*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide explores the technical specifications and applications of **Thalidomide 4'-ether-PEG2-azide**, a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs). As a functionalized cereblon (CRBN) E3 ligase ligand, this molecule is instrumental in the innovative field of targeted protein degradation, offering a powerful strategy to eliminate disease-causing proteins.

Core Molecular Attributes

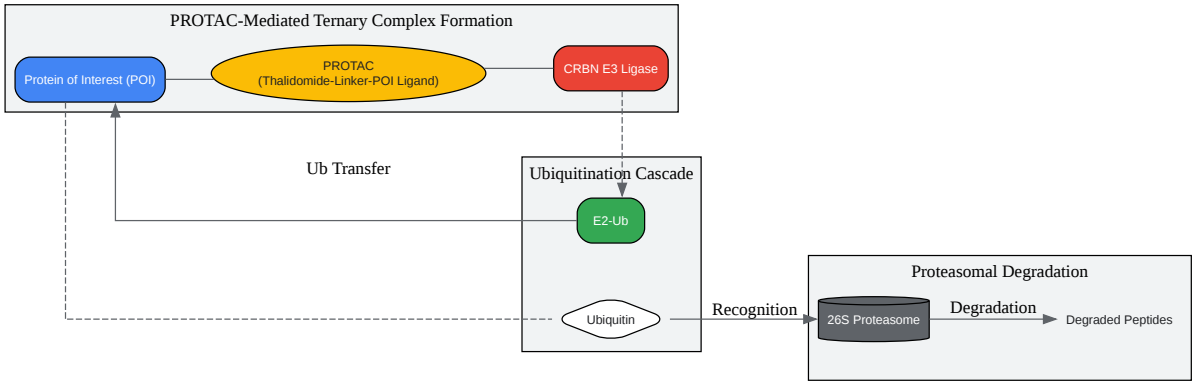
Thalidomide 4'-ether-PEG2-azide is a meticulously designed chemical entity that bridges a potent E3 ligase binder with a versatile reactive handle for conjugation. Its fundamental properties are summarized below.

Property	Value
Molecular Weight	431.41 g/mol [1][2]
Chemical Formula	$C_{19}H_{21}N_5O_7$[1][2]

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Mechanism of Action: Orchestrating Protein Destruction

Thalidomide 4'-ether-PEG2-azide serves as the E3 ligase-recruiting component of a PROTAC. The thalidomide moiety binds to the Cereblon (CRBN) substrate receptor of the CUL4-DDB1-RBX1 E3 ubiquitin ligase complex.[3][4][5][6] The azide group, via a flexible PEG2 linker, is conjugated to a ligand for a specific protein of interest (POI). This heterobifunctional nature of the resulting PROTAC facilitates the formation of a ternary complex between the target protein and the E3 ligase.[7] This induced proximity triggers the transfer of ubiquitin from an E2-conjugating enzyme to the target protein. The polyubiquitinated protein is then recognized and degraded by the 26S proteasome, effectively eliminating it from the cell.[3][7]



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PROTAC-mediated targeted protein degradation pathway.

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Experimental Protocols: Synthesizing a PROTAC via Click Chemistry

The terminal azide on **Thalidomide 4'-ether-PEG2-azide** makes it ideally suited for conjugation with an alkyne-functionalized protein of interest (POI) ligand through Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".[8] This reaction is highly efficient and specific, proceeding under mild conditions with excellent yields.

General Protocol for PROTAC Synthesis using CuAAC:

1. Reagent Preparation:

- Dissolve the alkyne-functionalized POI ligand (1.0 equivalent) and **Thalidomide 4'-ether-PEG2-azide** (1.0-1.2 equivalents) in a suitable solvent (e.g., DMF, DMSO, or a mixture with water).
- Prepare a fresh stock solution of a reducing agent, such as sodium ascorbate (e.g., 1 M in degassed water).
- Prepare a stock solution of a copper(I) source, typically copper(II) sulfate ($CuSO_4$) (e.g., 0.5 M in degassed water).

2. Reaction Setup:

- In a reaction vessel, combine the solutions of the alkyne-functionalized POI ligand and **Thalidomide 4'-ether-PEG2-azide**.
- Degas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-20 minutes to remove oxygen, which can oxidize the Cu(I) catalyst.
- Add the sodium ascorbate solution to the reaction mixture, followed by the copper(II) sulfate solution. The sodium ascorbate will reduce Cu(II) to the active Cu(I) catalyst in situ.

3. Reaction Monitoring:

- Stir the reaction at room temperature.

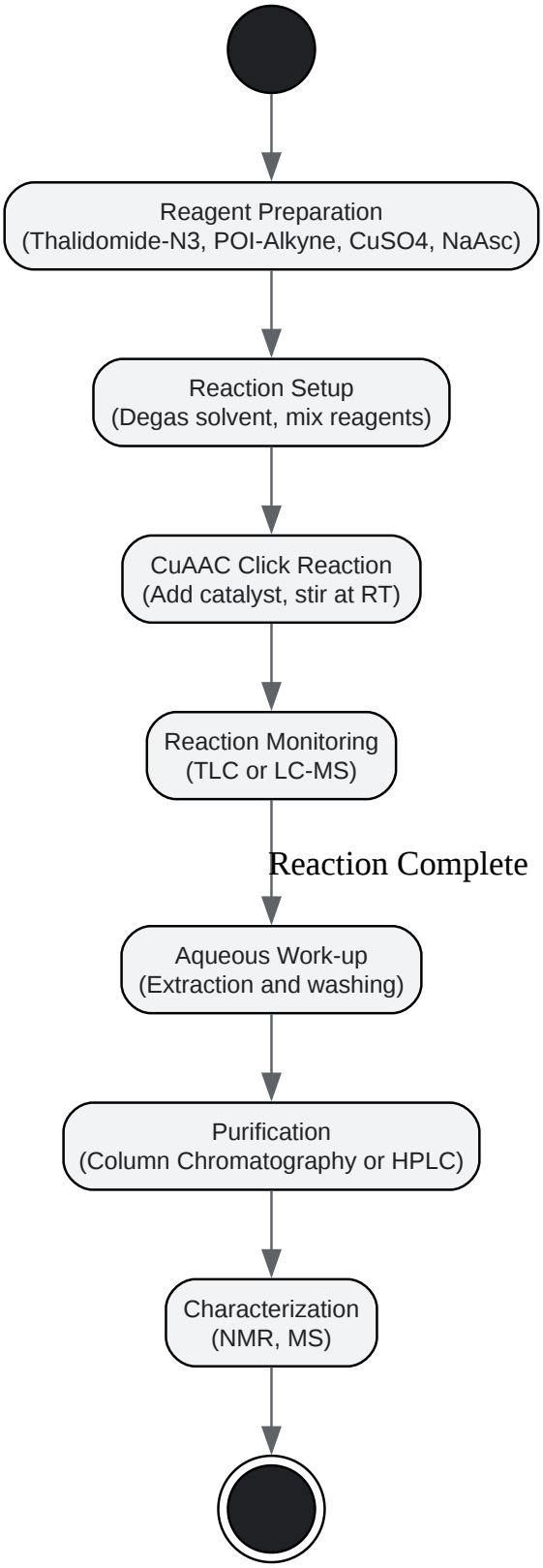
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- Monitor the progress of the reaction by analytical techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting materials are consumed.

4. Work-up and Purification:

- Once the reaction is complete, dilute the mixture with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude PROTAC product using column chromatography on silica gel or by preparative High-Performance Liquid Chromatography (HPLC).

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